

# N-Acetyl Mesalazine-13C6: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Acetyl mesalazine-13C6*

Cat. No.: *B12365419*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Acetyl mesalazine-13C6**, a key metabolite in the study of inflammatory bowel disease therapeutics. This document outlines its chemical properties, and known biological activities, and provides detailed experimental protocols relevant to its study.

## Core Compound Details

N-Acetyl mesalazine, also known as N-acetyl-5-aminosalicylic acid, is the primary metabolite of mesalazine (5-aminosalicylic acid), a cornerstone therapy for inflammatory bowel disease (IBD). The 13C6 isotopically labeled version, **N-Acetyl mesalazine-13C6**, serves as an invaluable internal standard for pharmacokinetic and metabolic studies, ensuring accurate quantification in complex biological matrices.

Property	Value	Citation
Compound Name	N-Acetyl mesalazine-13C6	
Synonyms	N-Acetyl-5-aminosalicylic acid-13C6	[1]
Base Compound CAS No.	51-59-2 (for unlabeled N-Acetyl mesalazine)	[2][3]
Molecular Formula	C <sub>3</sub> <sup>13</sup> C <sub>6</sub> H <sub>9</sub> NO <sub>4</sub>	
Molecular Weight	201.17 g/mol (Calculated)	
Unlabeled MW	195.17 g/mol	[2]

Note: A specific CAS number for **N-Acetyl mesalazine-13C6** is not consistently reported; it is typically identified as a labeled variant of N-Acetyl mesalazine (CAS 51-59-2).

## Mechanism of Action and Biological Significance

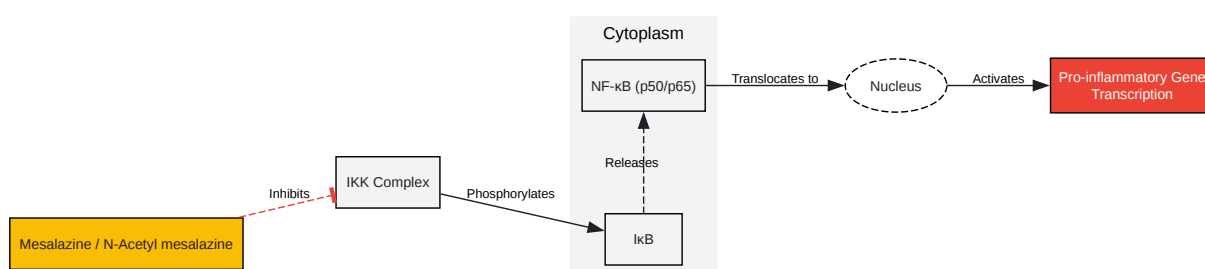
N-Acetyl mesalazine is formed in the intestinal epithelium and liver through the N-acetylation of mesalazine.[4] While initially considered an inactive metabolite, emerging research suggests it may possess intrinsic anti-inflammatory and radical-scavenging properties.[1] The parent compound, mesalazine, exerts its therapeutic effects through a multi-faceted approach, and understanding the role of its primary metabolite is crucial for a complete pharmacological profile.

The key mechanisms of action associated with mesalazine, and potentially influenced by N-Acetyl mesalazine, include:

- **Inhibition of Inflammatory Mediators:** Mesalazine is known to inhibit the cyclooxygenase (COX) and lipoxygenase pathways, thereby reducing the production of pro-inflammatory prostaglandins and leukotrienes.[5]
- **Modulation of NF-κB Signaling:** Mesalazine can inhibit the activation of Nuclear Factor-kappa B (NF-κB), a critical transcription factor that governs the expression of numerous pro-inflammatory genes.[6][7] This inhibition leads to a downstream reduction in inflammatory cytokine production.[4]

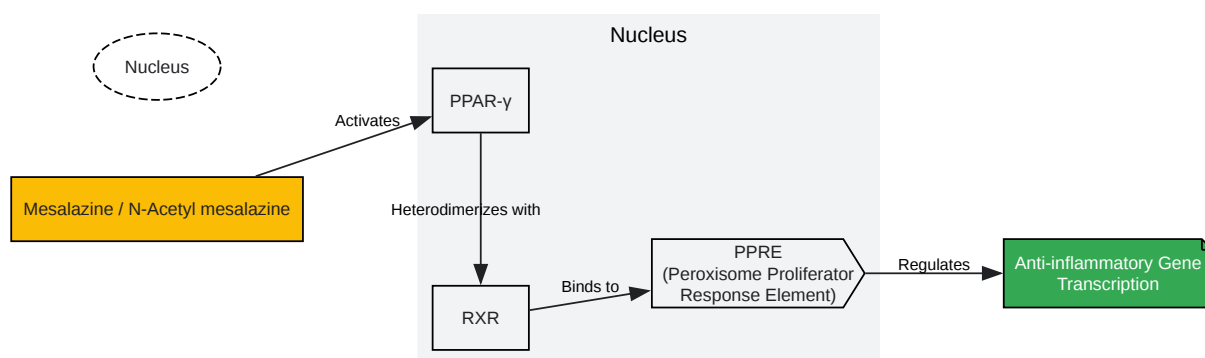
- Activation of PPAR- $\gamma$ : Mesalazine acts as an agonist for Peroxisome Proliferator-Activated Receptor- $\gamma$  (PPAR- $\gamma$ ), a nuclear receptor with potent anti-inflammatory effects in the colon.[8][9][10] Activation of PPAR- $\gamma$  can modulate the expression of genes involved in inflammation and cell proliferation.[11]

## Signaling Pathway Diagrams



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### NF- $\kappa$ B Signaling Inhibition by Mesalazine.



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PPAR- $\gamma$  Signaling Activation by Mesalazine.

## Experimental Protocols

### Dextran Sulfate Sodium (DSS)-Induced Colitis Model in Mice

This model is widely used to induce acute or chronic colitis in mice, mimicking aspects of human ulcerative colitis.[\[12\]](#)[\[13\]](#)

Materials:

- Dextran Sulfate Sodium (DSS), molecular weight 36-50 kDa
- C57BL/6 mice (or other appropriate strain)
- Sterile drinking water
- Animal balance
- Appropriate caging and husbandry supplies

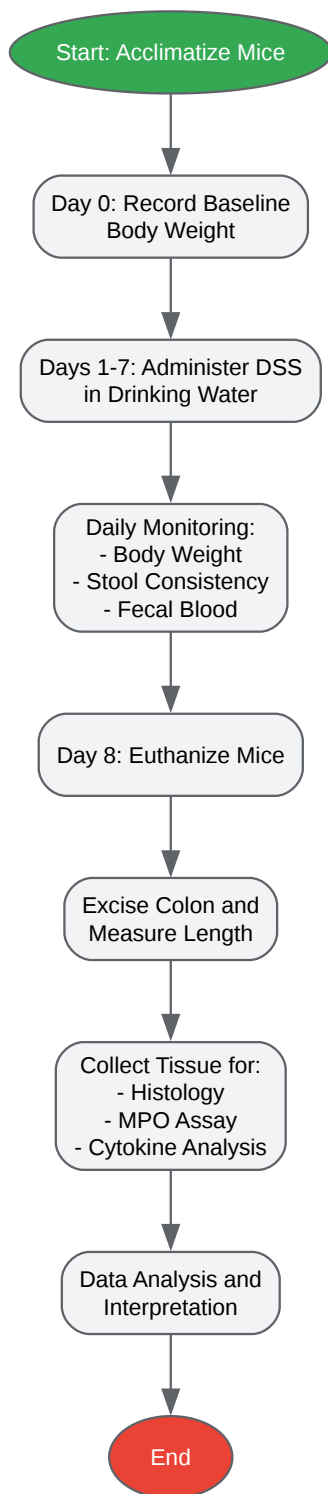
Procedure for Acute Colitis:

- **Baseline Measurements:** Record the initial body weight of each mouse before commencing the DSS treatment.[\[14\]](#)
- **DSS Administration:** Prepare a 2-5% (w/v) solution of DSS in sterile drinking water. The optimal concentration may vary depending on the specific DSS batch and mouse strain, so pilot studies are recommended.[\[15\]](#) Provide the DSS solution as the sole source of drinking water for 5-7 consecutive days.[\[15\]](#)[\[16\]](#)
- **Daily Monitoring:** Monitor the mice daily for body weight, stool consistency, and the presence of blood in the feces. Clinical signs of colitis typically include weight loss, diarrhea, and bloody stools.[\[12\]](#)[\[14\]](#)
- **Termination and Tissue Collection:** At the end of the treatment period (or earlier if humane endpoints are reached), euthanize the mice.[\[14\]](#)

- **Macroscopic Evaluation:** Excise the colon and measure its length from the cecum to the anus. Colon shortening is an indicator of inflammation.
- **Histological Analysis:** Fix a portion of the colon in 10% neutral buffered formalin for 24 hours, then transfer to 70% ethanol for storage.<sup>[16]</sup> Process the tissue for paraffin embedding, sectioning, and staining (e.g., Hematoxylin and Eosin) to assess mucosal damage, inflammatory cell infiltration, and crypt architecture.<sup>[15]</sup>
- **Myeloperoxidase (MPO) Assay:** A portion of the fresh colon tissue can be snap-frozen for subsequent analysis of MPO activity, a marker of neutrophil infiltration.

Workflow Diagram:

## DSS-Induced Colitis Protocol



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Workflow for DSS-Induced Colitis Model.

## Quantification of N-Acetyl Mesalazine in Human Plasma by LC-MS/MS

This protocol outlines a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous quantification of mesalamine and its metabolite, N-Acetyl mesalazine, in human plasma.[\[17\]](#)[\[18\]](#)

### Materials and Reagents:

- N-Acetyl mesalazine and Mesalamine analytical standards
- **N-Acetyl mesalazine-13C6** (as internal standard)
- Human plasma (with appropriate anticoagulant)
- Methanol (HPLC grade)
- Ammonium acetate
- Methyl t-butyl ether
- Propionic anhydride
- Formic acid
- LC-MS/MS system with an electrospray ionization (ESI) source
- C18 analytical column (e.g., Thermo HyPURITY C18, 150 x 4.6 mm, 5 µm)[\[17\]](#)

### Sample Preparation (Liquid-Liquid Extraction):

- To 100 µL of plasma sample, add 100 µL of the internal standard solution (**N-Acetyl mesalazine-13C6** in a suitable solvent).[\[17\]](#)
- Add 25 µL of a derivatization solution (e.g., 10% propionic anhydride in methanol) and vortex briefly.[\[17\]](#)
- Add 100 µL of 0.5% formic acid and vortex.[\[17\]](#)

- Add 3 mL of methyl t-butyl ether, vortex for 10 minutes, and then centrifuge at 4000 rpm for 5 minutes.[\[17\]](#)
- Transfer the organic supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

#### LC-MS/MS Conditions:

- Column: Thermo HyPURITY C18 (150 x 4.6 mm, 5  $\mu$ m)[\[17\]](#)
- Mobile Phase: Isocratic elution with 10 mM ammonium acetate and methanol (e.g., 85:15 v/v)[\[17\]](#)[\[19\]](#)
- Flow Rate: 0.6 mL/min[\[17\]](#)
- Ionization Mode: Electrospray Ionization (ESI), can be run in either positive or negative mode depending on optimization.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for each analyte and the internal standard.

#### Data Analysis:

- Construct calibration curves by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.[\[17\]](#)
- Use a weighted linear regression model to fit the calibration curves.[\[17\]](#)
- Determine the concentration of N-Acetyl mesalazine in the unknown samples by interpolating their peak area ratios from the calibration curve.

#### Validation Parameters:

The method should be validated for linearity, accuracy, precision, selectivity, recovery, and stability according to regulatory guidelines.[\[20\]](#)

This guide provides a foundational understanding of **N-Acetyl mesalazine-13C6** and its application in IBD research. The detailed protocols serve as a starting point for laboratory investigation, and researchers are encouraged to optimize these methods for their specific experimental conditions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-Acetyl Mesalazine | CAS No- 51-59-2 | Simson Pharma Limited [simsonpharma.com]
- 3. N-Acetyl Mesalazine | CAS 51-59-2 | LGC Standards [lgcstandards.com]
- 4. 5-Aminosalicylic Acid | C7H7NO3 | CID 4075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Mesalazine inhibits activation of transcription factor NF-kappaB in inflamed mucosa of patients with ulcerative colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. PPARgamma is involved in mesalazine-mediated induction of apoptosis and inhibition of cell growth in colon cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Intestinal antiinflammatory effect of 5-aminosalicylic acid is dependent on peroxisome proliferator-activated receptor-gamma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 5-Aminosalicylic Acid Ameliorates Colitis and Checks Dysbiotic Escherichia coli Expansion by Activating PPAR-γ Signaling in the Intestinal Epithelium - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Dextran Sulfate Sodium (DSS)-Induced Colitis in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 13. en.bio-protocol.org [en.bio-protocol.org]
- 14. bio-protocol.org [bio-protocol.org]
- 15. researchgate.net [researchgate.net]

- 16. Murine Colitis Modeling using Dextran Sulfate Sodium (DSS) [jove.com]
- 17. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. pubs.bcnf.ir [pubs.bcnf.ir]
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